

Cesium Carbonate: A Comprehensive Technical Guide to Safe Handling and Application

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Compound of Interest

Compound Name: Cesium carbonate

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical information on the safe handling, storage, and disposal of **Cesium Carbonate** (Cs_2CO_3). It is intended for laboratory personnel and professionals in research and drug development who work with this compound. This document outlines the potential hazards, necessary precautions, and detailed protocols for ensuring a safe working environment.

Chemical and Physical Properties

Cesium carbonate is a white, crystalline, and hygroscopic solid. It is highly soluble in water and polar organic solvents.^{[1][2][3]} Its high solubility and basicity make it a valuable reagent in organic synthesis.^{[1][4][5][6]}

Property	Value	References
Molecular Formula	Cs_2CO_3	[1][7]
Molecular Weight	325.82 g/mol	[1][7][8]
Appearance	White powder/crystalline solid	[1][7]
Melting Point	610 °C (decomposes)	[1][7]
Density	4.072 g/cm ³	[1][7]
Solubility in Water	2605 g/L (15 °C)	[1]
Hygroscopicity	Highly hygroscopic	[5][7]

Hazard Identification and Classification

Cesium carbonate is classified as a hazardous substance. It is crucial to understand its potential health effects to ensure safe handling.

Hazard Class	GHS Classification	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[7] [8][9][10]
Serious Eye Damage/Irritation	Category 1 / 2A	H318: Causes serious eye damage.[11][12][13] / H319: Causes serious eye irritation. [7][8][9][10]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	H335: May cause respiratory irritation.[7][8][9][10]
Reproductive Toxicity	Category 2	H361: Suspected of damaging fertility or the unborn child.[11] [13]
Specific Target Organ Toxicity (Repeated Exposure)	Category 2 (Kidney, Adrenal gland, Testes)	H373: May cause damage to organs through prolonged or repeated exposure if swallowed.[11][14]

Signal Word: Danger[12][13] or Warning[7][8][9][10] (depending on classification)

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **Cesium Carbonate** to minimize exposure.

Protection Type	Specification	References
Eye/Face Protection	Tightly fitting safety goggles or a face shield. Conforming to EN166 (EU) or NIOSH (US) standards.	[7][11][15][16]
Skin Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber). Protective work clothing or lab coat.	[7][9][11][16][17]
Respiratory Protection	In case of dust formation and inadequate ventilation, a NIOSH-approved particulate respirator should be worn.	[7][15][16]

Handling and Storage Procedures

Proper handling and storage are critical to maintaining the integrity of **Cesium Carbonate** and ensuring a safe laboratory environment.

Handling:

- Avoid contact with skin and eyes.[7][8][9][18]
- Avoid the formation of dust and aerosols.[7][18]
- Use in a well-ventilated area, preferably in a chemical fume hood.[7][19]
- Wash hands thoroughly after handling.[8][16][20]

Storage:

- Store in a tightly sealed container to protect from moisture.[7][8][9] **Cesium carbonate** is hygroscopic.[5][7]
- Store in a cool, dry, and well-ventilated place.[8][16][20]
- Keep away from incompatible materials such as strong acids and oxidizing agents.[7]

First Aid Measures

In case of exposure to **Cesium Carbonate**, immediate first aid is essential.

Exposure Route	First Aid Protocol	References
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, including under the eyelids.[7][8] Seek immediate medical attention.[7]	[7][8][9]
Skin Contact	Remove contaminated clothing. Wash the affected area with plenty of soap and water.[7][8][9] Seek medical attention if irritation persists.[7]	[7][8][9]
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen.[9] Seek medical attention.[7][8]	[7][8][9]
Ingestion	Do NOT induce vomiting. Rinse mouth with water.[8][9] Seek immediate medical attention.[7]	[7][8][9]

Accidental Release Measures

In the event of a spill, follow these procedures to ensure safe cleanup and containment.

Personal Precautions:

- Wear appropriate personal protective equipment (see Section 3).[7][9][21]
- Avoid breathing dust.[7][9]
- Evacuate personnel from the spill area.[7]

Environmental Precautions:

- Prevent the product from entering drains or the environment.[7][9][21]

Cleanup Methods:

- For small spills, carefully sweep or vacuum up the material, avoiding dust generation.[7][9][16][19]
- Place the spilled material into a suitable, labeled container for disposal.[16][17][19]
- Clean the spill area thoroughly with water.[22]

Cesium Carbonate Spill Response Workflow



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Caption: A decision-making workflow for responding to a **Cesium Carbonate** spill.

Toxicological and Ecotoxicological Information

The following tables summarize the key toxicological and ecotoxicological data for **Cesium Carbonate**.

Toxicological Data

Test	Species	Route	Result	References
Acute Oral Toxicity (LD50)	Rat	Oral	2333 mg/kg	[7] [11] [12]
Serious Eye Damage/Irritation	Bovine cornea	In vitro	Risk of serious damage to eyes	[11] [12]
Germ Cell Mutagenicity (Ames Test)	Salmonella typhimurium	In vitro	Negative	[11] [12]
Reproductive Toxicity	-	-	Suspected of damaging fertility	[11] [12] [13]

Ecotoxicological Data

Test	Species	Duration	Result (EC50/LC50)	References
Toxicity to Fish (LC50)	Danio rerio (zebra fish)	96 h	97 mg/L	[12]
Toxicity to Aquatic Invertebrates (EC50)	Daphnia magna (Water flea)	48 h	94.44 mg/L	[12]
Toxicity to Algae (EC50)	Pseudokirchnerie lla subcapitata (green algae)	72 h	130 mg/L	[12]

Experimental Protocols

The following are summaries of the methodologies for the key toxicological and ecotoxicological experiments cited. These are based on internationally recognized OECD guidelines.

Acute Oral Toxicity (based on OECD Guideline 401)

This test provides information on the health hazards likely to arise from a single oral exposure to a substance.^[1]

Principle: The test substance is administered orally by gavage in graduated doses to several groups of experimental animals (typically rodents), with one dose per group.^[1] Observations of effects and mortalities are made. Animals that die during the test and surviving animals at the conclusion of the test are necropsied.^[1]

Methodology:

- **Animal Selection:** Healthy, young adult rodents are used.
- **Dosage:** At least three dose levels are used, spaced appropriately to produce a range of toxic effects and mortality rates. A control group receives the vehicle only.
- **Administration:** The substance is administered in a single dose by gavage. The volume administered should not exceed 1 mL/100 g of body weight for rodents.^[1]
- **Observation Period:** Animals are observed for at least 14 days.^[23]
- **Observations:** Observations include changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior pattern. The time of death is recorded.^[1]
- **Data Analysis:** The LD50 (the dose estimated to be lethal to 50% of the animals) is calculated.

Serious Eye Damage/Irritation (based on OECD Guideline 437)

The Bovine Corneal Opacity and Permeability (BCOP) test is an in vitro method used to identify substances that can cause serious eye damage.[\[8\]](#)[\[13\]](#)[\[15\]](#)

Principle: Isolated bovine corneas are mounted in holders and exposed to the test substance.[\[13\]](#) The toxic effects are measured by changes in corneal opacity and permeability to fluorescein dye.[\[7\]](#)[\[13\]](#)

Methodology:

- Tissue Preparation: Corneas are obtained from the eyes of cattle slaughtered for commercial purposes.[\[8\]](#)[\[13\]](#)
- Application of Test Substance: The test substance is applied to the epithelial surface of the cornea.[\[8\]](#)[\[13\]](#)
- Exposure and Incubation: The corneas are exposed for a defined period and then rinsed.
- Measurement of Opacity: Opacity is measured using an opacitometer.[\[7\]](#)
- Measurement of Permeability: Sodium fluorescein is applied to the anterior chamber, and the amount that passes through the cornea into the posterior chamber is measured with a spectrophotometer.[\[12\]](#)
- Data Analysis: An In Vitro Irritancy Score (IVIS) is calculated from the opacity and permeability values to classify the substance.[\[8\]](#)[\[13\]](#)

Germ Cell Mutagenicity - Ames Test (based on OECD Guideline 471)

The bacterial reverse mutation test (Ames test) is used to identify substances that can cause gene mutations.[\[11\]](#)[\[24\]](#)[\[25\]](#)

Principle: The test uses amino-acid requiring strains of Salmonella typhimurium and Escherichia coli that carry mutations in genes involved in histidine or tryptophan synthesis, respectively.[\[11\]](#)[\[24\]](#)[\[25\]](#) These bacteria are exposed to the test substance and plated on a minimal medium.[\[11\]](#) Mutagenic substances will cause a reverse mutation, allowing the bacteria to grow and form colonies.[\[11\]](#)[\[25\]](#)

Methodology:

- **Bacterial Strains:** At least five strains of bacteria are used (e.g., *S. typhimurium* TA98, TA100, TA1535, TA1537, and *E. coli* WP2 uvrA or *S. typhimurium* TA102).
- **Metabolic Activation:** The test is performed with and without a metabolic activation system (S9 mix from rat liver) to mimic mammalian metabolism.[\[11\]](#)
- **Exposure:** The bacteria are exposed to a range of concentrations of the test substance.
- **Plating and Incubation:** The treated bacteria are plated on a minimal agar medium and incubated for 48-72 hours.[\[11\]](#)[\[26\]](#)
- **Data Analysis:** The number of revertant colonies is counted. A substance is considered mutagenic if it produces a dose-related increase in the number of revertant colonies.

Acute Toxicity to Fish (based on OECD Guideline 203)

This test determines the concentration of a substance that is lethal to 50% of a test fish population over a short exposure period.[\[4\]](#)[\[10\]](#)[\[27\]](#)[\[28\]](#)[\[29\]](#)

Principle: Fish are exposed to the test substance added to water at a range of concentrations for 96 hours.[\[4\]](#)[\[10\]](#)[\[27\]](#) Mortalities are recorded at 24, 48, 72, and 96 hours, and the LC50 is determined.[\[4\]](#)[\[10\]](#)

Methodology:

- **Test Organism:** A standard fish species like the Zebra fish (*Danio rerio*) is used.[\[29\]](#)
- **Test Conditions:** The test is conducted under controlled conditions of temperature, light, and dissolved oxygen.
- **Dosage:** At least five concentrations in a geometric series are tested, along with a control group.[\[10\]](#)
- **Observations:** The number of dead fish in each test vessel is recorded at 24, 48, 72, and 96 hours.[\[4\]](#)[\[10\]](#)

- Data Analysis: The cumulative mortality data is used to calculate the LC50 at 96 hours.[4]

Acute Immobilisation Test for Daphnia (based on OECD Guideline 202)

This test assesses the acute toxicity of a substance to *Daphnia magna*. [5][6][9][16][18]

Principle: Young daphnids (less than 24 hours old) are exposed to a range of concentrations of the test substance for 48 hours. [9][16][18] The number of immobilized daphnids is recorded at 24 and 48 hours. [9][18]

Methodology:

- Test Organism: *Daphnia magna* neonates are used. [6][18]
- Test Conditions: The test is conducted in a defined medium under controlled temperature and light conditions.
- Dosage: At least five concentrations of the test substance are used, along with a control. [9][16]
- Observations: Immobilisation (daphnids are unable to swim within 15 seconds after gentle agitation) is observed at 24 and 48 hours. [5][18]
- Data Analysis: The EC50 (the concentration that immobilizes 50% of the daphnids) at 48 hours is calculated. [9][16][18]

Alga, Growth Inhibition Test (based on OECD Guideline 201)

This test determines the effect of a substance on the growth of freshwater microalgae. [30][31][32][33][34]

Principle: Exponentially growing cultures of a selected algal species are exposed to various concentrations of the test substance over a period of 72 hours. [30][32][33] The inhibition of growth is measured in relation to a control group. [33]

Methodology:

- **Test Organism:** A freshwater green alga such as *Pseudokirchneriella subcapitata* is commonly used.[30][32]
- **Test Conditions:** The test is performed in a nutrient-rich medium under continuous illumination and constant temperature.[33]
- **Dosage:** At least five concentrations of the test substance are tested, with three replicates per concentration.[33]
- **Growth Measurement:** Algal growth is determined by measuring the cell concentration at least daily for 72 hours.[33]
- **Data Analysis:** The growth rate and yield are calculated for each concentration, and the EC50 (the concentration causing a 50% reduction in growth or yield) is determined.[31]

Disposal Considerations

Cesium Carbonate and its containers must be disposed of as hazardous waste in accordance with local, state, and federal regulations.[7] Contact a licensed professional waste disposal service to dispose of this material.[10]

Disclaimer: This document is intended as a guide and does not replace a formal risk assessment. All laboratory personnel should be thoroughly trained in the safe handling of hazardous chemicals and should consult the full Safety Data Sheet (SDS) for **Cesium Carbonate** before use.

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